

# Urethane-d5: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. Date: December 2025



This guide provides an in-depth overview of the safety protocols and handling procedures for **urethane-d5** (ethyl carbamate-d5). It is intended for researchers, scientists, and professionals in drug development who may work with this compound. The information is compiled from various safety data sheets and toxicological resources.

## **Chemical and Physical Properties**

**Urethane-d5** is the deuterated form of urethane (ethyl carbamate). Its physical and chemical properties are summarized below.



Property	Value	
CAS Number	73962-07-9[1][2]	
Molecular Formula	C <sub>3</sub> H <sub>2</sub> D <sub>5</sub> NO <sub>2</sub> [1][2]	
Molecular Weight	94.12 g/mol [1][2]	
Appearance	Colorless solid or white powder[3][4]	
Odor	Odorless[4]	
Melting Point	48.5-51 °C[1][3]	
Boiling Point	182-184 °C at 760 mmHg[1][3]	
Density	1.104 g/cm <sup>3</sup> [1]	
Flash Point	97.2 °C[1]	
Solubility	Soluble in water, alcohol, ether, chloroform, and glycerol[5]	
Vapor Pressure	10 mmHg @ 77.8 °C[3]	
Vapor Density	3.07 (Air = 1)[3][6]	

## **Toxicological Information**

Urethane is classified as a carcinogen and mutagen. The toxicological data for urethane is extensive, and similar precautions should be taken for its deuterated analog, **urethane-d5**.

Toxicity Data Type	Value & Route of Administration	Species
Acute Toxicity (LD50)	1809 mg/kg (Oral)[3]	Rat

#### Health Effects:

• Carcinogenicity: Urethane is reasonably anticipated to be a human carcinogen.[5] It may cause cancer.[1][3][4] It is listed as a carcinogen by IARC (Group 2A) and NTP.[4]



- Mutagenicity: It may cause inheritable genetic damage.[1]
- Acute Effects: Harmful if swallowed, by inhalation, or in contact with skin.[1] It can cause
  irritation to the eyes, respiratory system, and skin.[1][7] Symptoms of exposure can include
  nausea, vomiting, central nervous system depression, and liver and kidney injury.[6]
- Target Organs: Central nervous system, liver, bone marrow, and immune system.[4][7]

## **Handling and Storage Precautions**

Proper handling and storage are crucial to minimize exposure risks.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses.[3][8]
- Hand Protection: Wear suitable protective gloves made of chemical-resistant material.[3][9]
- Skin and Body Protection: Wear a lab coat or disposable gown.[9][10]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if dust is generated.[7][8]

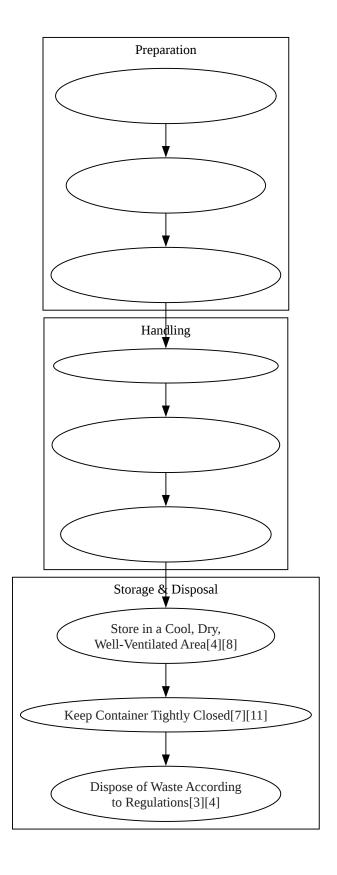
#### **Engineering Controls:**

- Work in a well-ventilated area, preferably in a chemical fume hood.[8][9][10]
- An eye wash station should be readily available.[7]

#### Storage:

- Store in a cool, dry, well-ventilated place.[4][8]
- Recommended storage is in a refrigerator.[1]
- Keep containers tightly closed.[7][11]
- Store away from strong oxidizing agents, acids, and bases. [7][8]





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Figure 1: A workflow diagram for the safe handling of **urethane-d5**.



## **Emergency Procedures**

In case of accidental exposure or release, follow these procedures immediately.

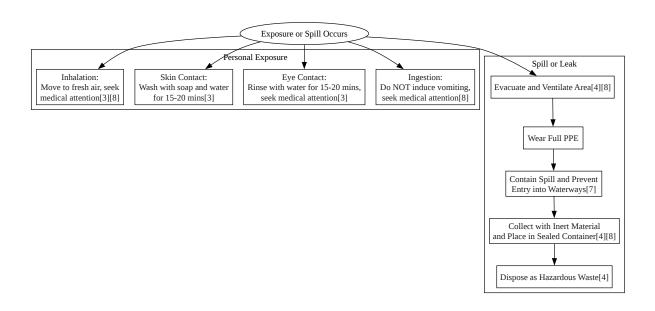
#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][8]
- Skin Contact: Remove contaminated clothing and wash the skin thoroughly with soap and water for 15-20 minutes. Seek medical advice if irritation persists.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[8]

#### Spill and Leak Procedures:

- Small Spills: Contain the spill. Absorb with an inert material.[7]
- Large Spills: Evacuate the area. Prevent the material from entering drains or waterways.[7]
- Cleanup: Wear appropriate PPE. Sweep up the material, place it in a sealed container, and dispose of it as hazardous waste.[4][8] Avoid generating dust.[8] Wash the spill site after material pickup is complete.[4]





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Figure 2: An emergency response workflow for urethane-d5 exposure or spills.

## **Fire-Fighting Measures**

- Extinguishing Media: Use a dry chemical, carbon dioxide, or alcohol-resistant foam. A water spray can also be used.[6][8]
- Hazards from Combustion: When heated to decomposition, it may emit toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[6][8]



Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA)
 and full protective gear.[7][8]

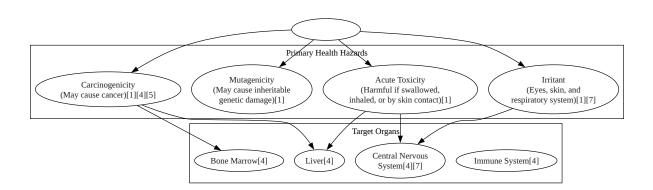
## **Disposal Considerations**

Dispose of **urethane-d5** and its containers in accordance with local, regional, and national hazardous waste regulations.[3] It is the responsibility of the waste generator to properly classify all waste materials.[3] This material is listed under RCRA as hazardous waste code U238.[4]

## **Regulatory Information**

Urethane is subject to various regulations.

- TSCA: Listed on the Toxic Substances Control Act inventory.[3]
- CERCLA: Has a reportable quantity (RQ) of 100 lbs.[3][5]
- California Proposition 65: Known to the state of California to cause cancer.[3][8]



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Figure 3: A logical diagram of the health hazards associated with urethane-d5.

## **Experimental Protocols**

The toxicological data presented in this guide are based on standardized tests, such as the OECD Guidelines for the Testing of Chemicals. However, specific, detailed experimental protocols for the safety testing of **urethane-d5** are not publicly available in the cited safety documents. These studies are typically conducted by manufacturers or specialized laboratories and the full reports are often proprietary. The methodologies generally involve administering the substance to animal models (e.g., rats) via different routes (oral, dermal, inhalation) and observing for acute and chronic health effects, including mortality, to determine values like the LD50. Carcinogenicity and mutagenicity are assessed through long-term animal studies and in vitro assays (e.g., Ames test), respectively.

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 To cite this document: BenchChem. [Urethane-d5: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196603#urethane-d5-safety-data-sheet-and-handling-precautions]

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